

# Chemical Profile: Phosphorus Trichloride (PCl<sub>3</sub>)

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## Compound Focus: Octyltin trichloride

CAS No.: 3091-25-6

Cat. No.: S773739

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The table below summarizes key information about Phosphorus Trichloride based on the search results.

Property	Description
Chemical Formula	PCl <sub>3</sub> [1] [2]
IUPAC Name	Trichlorophosphane [1] [2]
Structure & Shape	Trigonal pyramidal [2]
Physical State	Colorless to yellow fuming liquid [1] [2]
Key Reaction	Reacts with tin(II) chloride (SnCl <sub>2</sub> ) to generate a transient pnictogen(I) species, which can be trapped by other reagents [3]
Reaction with Water	Violent hydrolysis to form phosphorous acid (H <sub>3</sub> PO <sub>3</sub> ) and hydrochloric acid (HCl) [1] [2]
Primary Hazard	Highly toxic, corrosive, and reacts readily with water to release HCl fumes [1]

## FAQs and Technical Guidance

While explicit troubleshooting guides were not found, here are answers to some fundamental questions based on the available data.

**What is the role of phosphorus trichloride in reactions with tin compounds?** Phosphorus trichloride acts as a reactant with tin(II) chloride ( $\text{SnCl}_2$ ) to produce a highly reactive, transient pnictogen(I) species. *This in-situ generated species is the key intermediate that facilitates further reactions*, such as cycloadditions with compounds like 1,4-diazabutadienes to form heterocyclic cations [3]. The  $\text{PCl}_3$  itself is not a catalyst in the traditional sense but a reagent consumed to create the active species.

**Why did my reaction produce unexpected side products or no product?** The search results do not provide a direct troubleshooting guide for this issue. However, general principles for handling  $\text{PCl}_3$  suggest critical factors to consider:

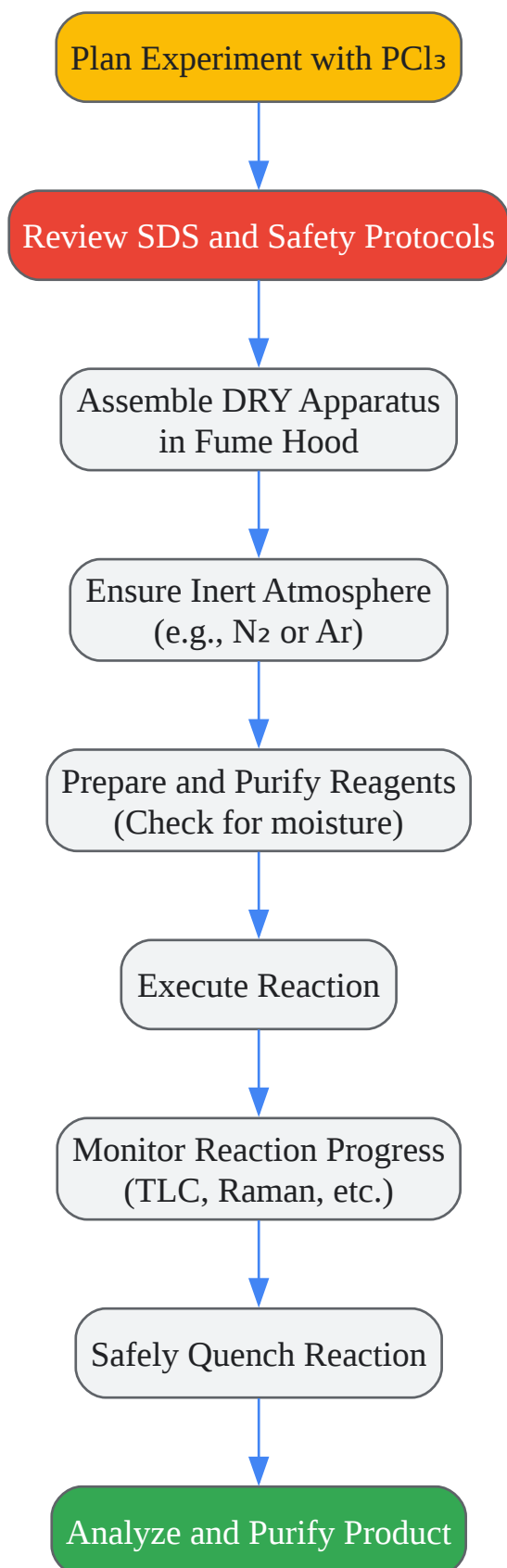
- **Moisture:** The reaction is highly sensitive to moisture. The presence of even small amounts of water can hydrolyze  $\text{PCl}_3$ , consuming the reagent and generating HCl, which can poison the reaction or lead to undesired side reactions [1] [2].
- **Stoichiometry:** The generation of the active pnictogen(I) species depends on a specific molar ratio between  $\text{PCl}_3$  and  $\text{SnCl}_2$ . An incorrect ratio could lead to incomplete reaction or different products [3].
- **Trapping Agent:** The transient species must be trapped by a suitable substrate (e.g., 1,4-diazabutadienes). The absence, incorrect quantity, or poor reactivity of this trapping agent would result in low yields [3].

**What are the critical safety precautions when working with phosphorus trichloride?** Working with  $\text{PCl}_3$  requires extreme caution due to its:

- **Toxicity and Corrosiveness:** It is highly toxic and corrosive, causing severe burns to skin, eyes, and the respiratory tract [1] [2].
- **Reactivity with Water:** It reacts violently with water. All equipment and solvents must be thoroughly dried.
- **Personal Protective Equipment (PPE):** Use in a certified fume hood, wear appropriate gloves (e.g., nitrile), and use eye and face protection [1].

## Suggested Experimental Workflow

The following diagram outlines a general logical workflow for planning an experiment based on  $\text{PCl}_3$ , incorporating safety and optimization considerations.



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## References

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2. : Formula, Structure & Key Uses Explained Phosphorus Trichloride [vedantu.com]
3. sciencedirect.com/topics/chemistry/ phosphorus - trichloride [sciencedirect.com]

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